

PFAS-free liquid-repellent coatings using octyl silanetriol

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Compound Focus: Silanetriol, octyl-

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Application Notes: Octylsilane-Modified Hybrid Coatings

The phase-out of per- and poly-fluoroalkyl substances (PFAS) has created an urgent need for durable, eco-friendly, water-repellent finishes [1] [2]. Hybrid organic-inorganic coatings based on octylsilane chemistry have emerged as a high-performance, industrially scalable alternative, showing effectiveness on both natural and synthetic textiles like cotton and polyester [1].

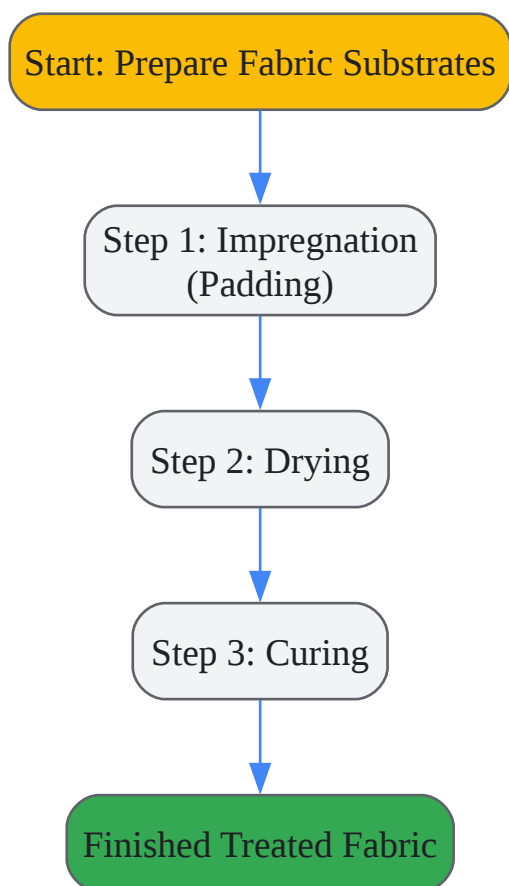
Key Advantages:

- **Eco-Friendly Profile:** Serves as a non-fluorinated alternative, aligning with stringent upcoming global regulations on PFAS [1] [2] [3].
- **Durable Performance:** Forms a uniform, strongly adherent nanostructured layer that withstands multiple laundry cycles while maintaining high water repellency [1].
- **Material Compatibility:** Proven effective on diverse fabrics, including hydrophilic cotton and hydrophobic polyester [1].
- **Low Environmental Impact:** Water-borne sol-gel processes offer a sustainable and scalable manufacturing route [1].

Experimental Protocol: Pad-Dry-Cure Finishing

The following methodology, adapted from research on triethoxy(octyl)silane, details a one-step application process suitable for laboratory-scale textile treatment [1].

Workflow Overview: The diagram below outlines the pad-dry-cure finishing process.



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Materials and Equipment

- **Textile Substrates:** Plain-weave cotton and/or polyester fabric [1].
- **Chemical Precursors:** Amino-terminated polydimethylsiloxane (APT-PDMS) aqueous dispersion and triethoxy(octyl)silane [1].
- **Laboratory Equipment:** Padding mangle (e.g., with two-roll padder), drying oven, curing oven, standard laboratory glassware [1].

Step-by-Step Procedure

- **Sol Preparation:** Prepare the treatment sol by the *in situ* hydrolysis-condensation of triethoxy(octyl)silane in an amino-terminated polydimethylsiloxane (APT-PDMS) aqueous dispersion

[1].

- **Fabric Impregnation (Padding):** Immerse the fabric samples in the prepared sol. Pass them through a padding mangle at a fixed speed and pressure to achieve a wet pick-up of approximately 70-80% [1].
- **Drying:** Dry the impregnated fabrics in an oven at 85°C for 5 minutes to remove the aqueous carrier [1].
- **Curing:** Cure the dried fabrics at 150°C for 3 minutes to complete the cross-linking reaction and form the final hybrid organic-inorganic coating on the fibers [1].

Performance Data and Characterization

Treated fabrics exhibit high performance, as summarized in the table below.

Table 1: Performance Metrics of Octylsilane-Modified Coating

Performance Characteristic	Result on Cotton	Result on Polyester	Test Method
Static Water Contact Angle	130°	145°	Static Contact Angle [1]
Spray Rating (after 5 washes)	5 / 5	5 / 5	ISO 4920 [1]
Water/Alcohol Repellence (after 5 washes)	Grade 7	Grade 7	AATCC 193 [1]
Water-Vapor Permeability Loss	≤ 5%	≤ 5%	Water-vapour transmission rate [1]

Characterization Techniques

- **Morphology & Chemistry:** Use SEM-EDS to characterize the uniform nanostructured layer, and ATR-FTIR and Raman spectroscopy to confirm the coating's chemical composition and successful bonding to the fabric [1].
- **Durability & Handle:** Evaluate durability through repeated laundering cycles (e.g., ISO 105-C10). Assess the fabric's handle (stiffness) via bending stiffness measurements, which typically show only a marginal increase after treatment [1].

Research Context and Alternatives

Mechanisms and Comparisons

- **Repellency Mechanism:** The coating's performance stems from a synergistic effect. The silica/PDMS hybrid creates a nanostructured surface roughness, while the low surface energy provided by the octyl groups (from octylsilane) and methyl groups (from PDMS) enables high repellency [1] [4].
- **Toxicity Profile:** When assessed using the P2OAsys tool, a PDMS-based coating demonstrated a significantly lower toxicity score (~4.5) compared to long alkyl chain silanes (>6) and PFAS-based coatings (>8), highlighting its more favorable environmental and safety profile [3].

Regulatory and Commercial Drivers Growing consumer awareness and impending regulations in the EU and U.S. are accelerating the adoption of PFAS-free alternatives [2]. Major brands in the outdoor apparel market are leading the way by committing to products without intentionally added PFAS [2].

Conclusion and Outlook

Octylsilane-modified silicone coatings, applied via the described pad-dry-cure sol-gel process, represent a viable, high-performance, and eco-friendly alternative to PFAS-based finishes. This technology is industrially scalable and suitable for a wide range of technical textile applications, from outdoor apparel to protective textiles [1] [3].

Future development efforts will likely focus on further enhancing the durability and abrasion resistance of these fluorine-free coatings to fully match the performance of legacy PFAS chemistries in all aspects.

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References

1. Eco-Friendly Octylsilane-Modified Amino-Functional ... [pmc.ncbi.nlm.nih.gov]

2. - PFAS Revolution: How Consumer Demand Outpaces Regulation Free [forbes.com]
3. PFAS-Free Repellent : A Safer... | Plastics Engineering Coatings [plasticsengineering.org]
4. A comparative study of alkyl chain silanes and poly ... [sciencedirect.com]

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